

What is the chemical structure of 11-Oxomogroside II A2?

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Compound of Interest

Compound Name: 11-Oxomogroside II A2

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An In-depth Technical Guide to 11-Oxomogroside II A2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and isolation of **11-Oxomogroside II A2**, a cucurbitane-type triterpenoid glycoside isolated from the fruit of Siraitia grosvenorii (Luo Han Guo or monk fruit). This document is intended to serve as a valuable resource for professionals engaged in natural product chemistry, pharmacology, and drug discovery.

Chemical Structure and Properties

11-Oxomogroside II A2 is a member of the mogroside family, which are the principal sweetening components of monk fruit. Its chemical structure is characterized by a tetracyclic triterpenoid aglycone, known as mogrol, attached to sugar moieties. Specifically, **11-Oxomogroside II A2** possesses an oxo group at the C-11 position of the mogrol core and has two sugar units attached.[1][2]

The chemical identity of **11-Oxomogroside II A2** is defined by the following identifiers:



Property	Value	Reference(s)
Molecular Formula	C42H70O14	[2][3]
Molecular Weight	799.00 g/mol	[3]
CAS Number	2170761-37-0	[4]
Synonyms	11-Dehydroxy-mogroside IIA2 O-rhamnoside	[1][3]

The precise arrangement of atoms and glycosidic linkages has been elucidated through spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and High-Resolution Mass Spectrometry (HRESIMS).[2]

Structural Diagram

The two-dimensional chemical structure of **11-Oxomogroside II A2** is depicted below. This structure is generated based on its SMILES (Simplified Molecular-Input Line-Entry System) representation.

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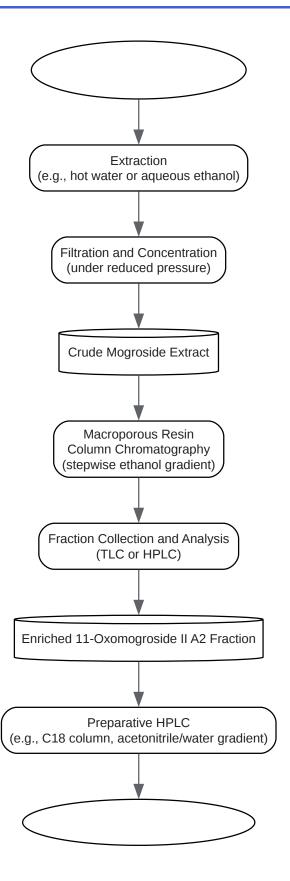
Figure 1: Chemical structure of 11-Oxomogroside II A2.

Experimental Protocols

The isolation and purification of **11-Oxomogroside II A2** from Siraitia grosvenorii follows a general workflow common for the separation of mogrosides. While specific quantitative data for **11-Oxomogroside II A2** is not extensively reported due to its lower abundance compared to major mogrosides like Mogroside V, the following protocol outlines the key steps involved.[5][6]

General Isolation and Purification Workflow





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Figure 2: General workflow for the isolation of 11-Oxomogroside II A2.



Detailed Methodologies

- Extraction: The dried and powdered fruit of Siraitia grosvenorii is subjected to extraction, typically with hot water or an aqueous ethanol solution. This process is often repeated to maximize the yield of glycosides.[6]
- Filtration and Concentration: The resulting extract is filtered to remove solid plant material.
 The filtrate is then concentrated under reduced pressure to yield a crude extract rich in mogrosides.
- Macroporous Resin Column Chromatography: The crude extract is loaded onto a
 macroporous adsorption resin column. A stepwise gradient of ethanol in water is commonly
 employed for elution, which separates the mogrosides based on their polarity.[5]
- Fraction Collection and Analysis: Fractions are collected and analyzed by Thin-Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) to identify those containing the target compound.
- Preparative HPLC: Fractions enriched with 11-Oxomogroside II A2 are further purified
 using preparative HPLC. A C18 column with a mobile phase consisting of a gradient of
 acetonitrile in water is a common choice for this final purification step, yielding the purified
 compound.[5]

Data Presentation

While comprehensive quantitative data for **11-Oxomogroside II A2** is limited in publicly available literature, the following table summarizes its key physicochemical properties. For context, quantitative data for the more abundant mogrosides are also presented where available.



Parameter	11-Oxomogroside II A2	Mogroside V (for comparison)	11-Oxomogroside V (for comparison)
Molecular Formula	C42H70O14	C60H102O29	C60H100O29
Molecular Weight (g/mol)	799.00	1287.43	1285.41
Concentration in Monk Fruit	Not widely reported	0.8% - 1.3% (of dried fruit)[7]	7.34 ± 0.16 g/100g (of total mogrosides)[6]
Relative Sweetness (vs. Sucrose)	Not specifically reported	~250-425x[7]	Not specifically reported

Conclusion

11-Oxomogroside II A2 is a noteworthy, albeit less abundant, cucurbitane glycoside from Siraitia grosvenorii. Its structural elucidation has been achieved through advanced spectroscopic methods, and its isolation follows established protocols for mogroside purification. Further research is warranted to fully characterize its biological activities and potential applications in the pharmaceutical and food industries. This guide provides a foundational understanding of this compound for researchers and developers in the field.

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